

Structural Elucidation of 3-Dimethylamino-2-methyl-2-propenal: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Dimethylamino-2-methyl-2-propenal

Cat. No.: B1144346

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of the structural and physicochemical properties of **3-Dimethylamino-2-methyl-2-propenal**, a key intermediate in various organic syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Core Structural and Physical Properties

3-Dimethylamino-2-methyl-2-propenal, with the CAS number 19125-76-9, is an organic compound featuring a propenal backbone substituted with a dimethylamino group and a methyl group.^[1] Its IUPAC name is (E)-3-(dimethylamino)-2-methylprop-2-enal.^[1] The compound is also known by synonyms such as (E)-3-(dimethylamino)-2-methylacrylaldehyde and α -Methyl- β -dimethylaminoacrolein.^{[1][2]}

The key physicochemical properties of **3-Dimethylamino-2-methyl-2-propenal** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₆ H ₁₁ NO
Molecular Weight	113.16 g/mol
CAS Number	19125-76-9
Appearance	Light yellow to yellow to orange powder, lump, or clear liquid
Melting Point	34-38 °C
Boiling Point	110-115 °C at 1 mmHg
Density	0.971 g/mL at 25 °C

Spectroscopic Data for Structural Confirmation

Spectroscopic analysis is crucial for the unequivocal identification and structural confirmation of **3-Dimethylamino-2-methyl-2-propenal**. Below is a summary of available spectroscopic data.

Spectroscopic Technique	Data Highlights
¹³ C NMR Spectroscopy	Spectral data is available and indicates the presence of six distinct carbon environments.
Mass Spectrometry (GC-MS)	The mass spectrum shows a molecular ion peak (M ⁺) at m/z = 113. The top three peaks are observed at m/z values of 96, 42, and 113. ^[1] The fragmentation pattern is consistent with the structure of an α,β-unsaturated aldehyde containing a dimethylamino group.
Infrared (IR) Spectroscopy	The IR spectrum displays characteristic absorption bands for the aldehyde C-H, C=O (carbonyl), C=C (alkene), and C-N (amine) functional groups.

Synthesis of 3-Dimethylamino-2-methyl-2-propenal

A common and effective method for the synthesis of **3-Dimethylamino-2-methyl-2-propenal** is the Vilsmeier-Haack reaction. This reaction involves the formylation of an activated substrate, in this case, propanal, using a Vilsmeier reagent, which is typically formed from a substituted amide like dimethylformamide (DMF) and phosphorus oxychloride (POCl_3).

General Experimental Protocol for Vilsmeier-Haack Reaction

The following is a generalized experimental protocol for the synthesis of **3-Dimethylamino-2-methyl-2-propenal** via the Vilsmeier-Haack reaction.

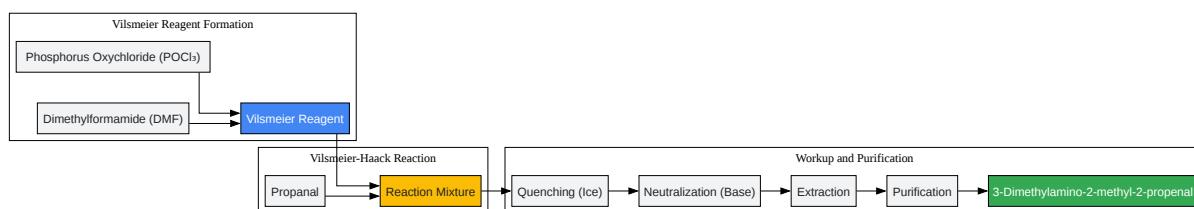
Materials:

- Propanal
- Dimethylformamide (DMF)
- Phosphorus oxychloride (POCl_3)
- Inert solvent (e.g., dichloromethane, 1,2-dichloroethane)
- Ice
- Saturated sodium bicarbonate solution or other suitable base for neutralization

Procedure:

- In a three-necked flask equipped with a dropping funnel, a mechanical stirrer, and a thermometer, under an inert atmosphere (e.g., nitrogen or argon), cool dimethylformamide (DMF) in an ice-salt bath.
- Slowly add phosphorus oxychloride (POCl_3) dropwise to the cooled DMF while maintaining the temperature below 5 °C. The formation of the Vilsmeier reagent (a chloromethyleniminium salt) will occur.
- After the addition is complete, allow the mixture to stir at low temperature for a specified period to ensure complete formation of the reagent.

- Slowly add propanal to the Vilsmeier reagent solution, again maintaining a low temperature.
- After the addition of propanal, the reaction mixture is typically allowed to warm to room temperature and then heated to a specific temperature for a set duration to drive the reaction to completion.
- Upon completion, the reaction mixture is cooled and then quenched by carefully pouring it onto crushed ice.
- The acidic mixture is then neutralized with a base, such as a saturated sodium bicarbonate solution, until the pH is neutral or slightly basic.
- The product is then extracted with a suitable organic solvent (e.g., diethyl ether, ethyl acetate).
- The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., MgSO₄ or Na₂SO₄), and the solvent is removed under reduced pressure.
- The crude product can be purified by distillation under reduced pressure or by column chromatography to yield pure **3-Dimethylamino-2-methyl-2-propenal**.



[Click to download full resolution via product page](#)

Figure 1. General workflow for the synthesis of **3-Dimethylamino-2-methyl-2-propenal**.

Safety and Handling

3-Dimethylamino-2-methyl-2-propenal is classified with the following GHS hazard statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements: It is essential to handle this compound in a well-ventilated area, preferably a fume hood, and to wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid inhalation of dust or vapors and prevent contact with skin and eyes. Store the compound in a cool, dry place away from incompatible materials.

Structural Diagram

The two-dimensional chemical structure of **3-Dimethylamino-2-methyl-2-propenal** is depicted below. The IUPAC name indicates an (E)-configuration for the double bond.

Figure 2. 2D structure of **3-Dimethylamino-2-methyl-2-propenal**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Dimethylamino-2-methyl-2-propenal | C6H11NO | CID 2777801 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 3-Dimethylamino-2-methyl-2-propenal | 19125-76-9 | TCI Deutschland GmbH
[tcichemicals.com]

- To cite this document: BenchChem. [Structural Elucidation of 3-Dimethylamino-2-methyl-2-propenal: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1144346#3-dimethylamino-2-methyl-2-propenal-structural-information>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com